

Navigating the Safe Disposal of 3,4-Dichlorobenzylamine: A Procedural Guide

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Compound of Interest

Compound Name: 3,4-Dichlorobenzylamine

Cat. No.: B086363

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step logistical information for the safe disposal of **3,4-Dichlorobenzylamine**, a corrosive compound requiring meticulous management.

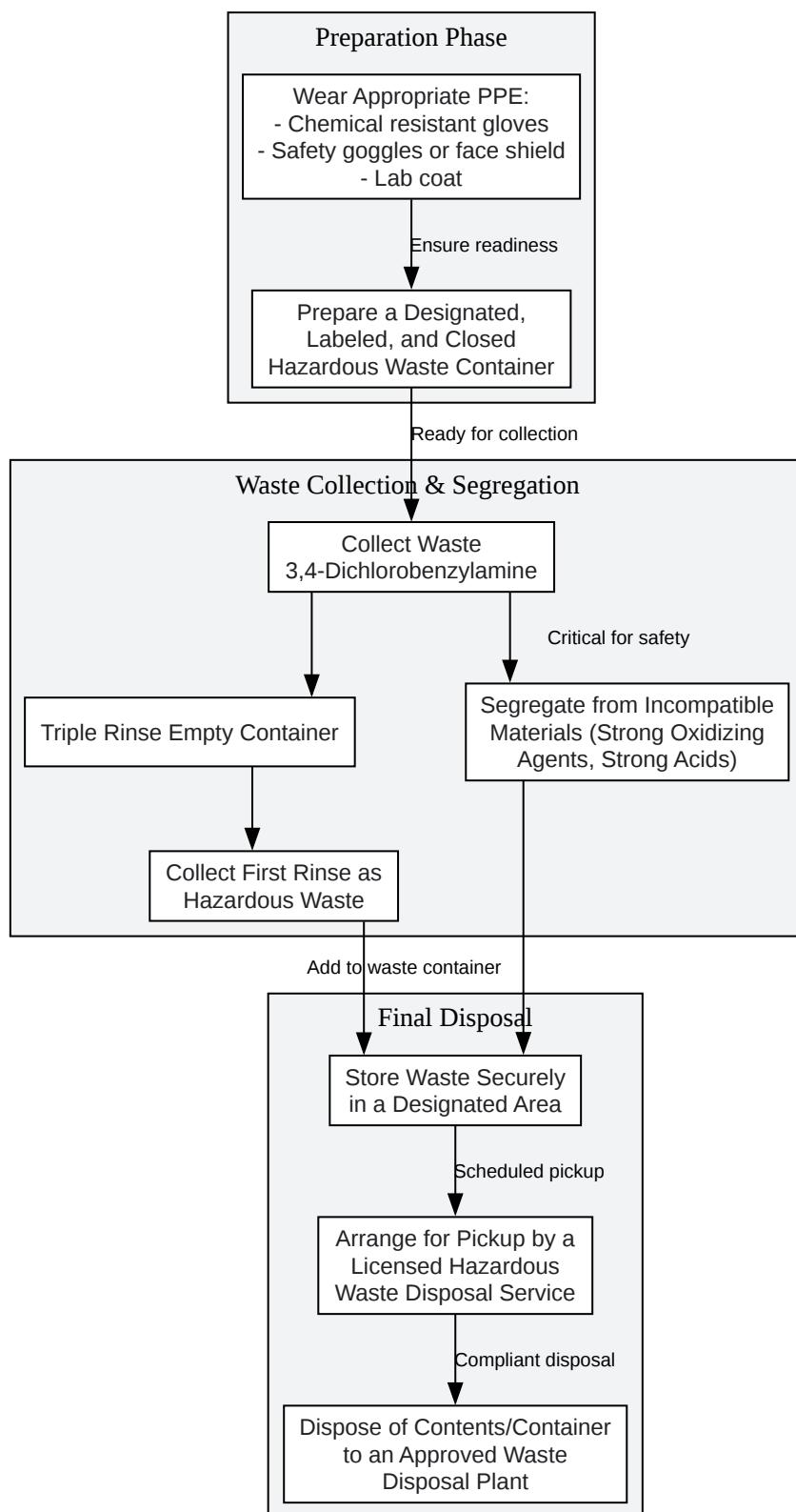
Key Safety and Physical Data

A thorough understanding of the compound's properties is the first step in safe handling. The following table summarizes the key quantitative data for **3,4-Dichlorobenzylamine**.

Property	Value	Source
Molecular Formula	C ₇ H ₇ Cl ₂ N	[1]
Molecular Weight	176.04 g/mol	[1] [2]
CAS Number	102-49-8	[1] [2]
EC Number	203-035-1	[2]
Form	Liquid	[2]
Density	1.32 g/mL at 25 °C	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Refractive Index	n _{20/D} 1.578	[2]
Hazard Class	8 (Corrosive)	[2]
Packing Group	III	[3]
UN Number	UN2735	[3]

Procedural Workflow for Disposal

The proper disposal of **3,4-Dichlorobenzylamine** is a multi-step process that begins with appropriate personal protective equipment and ends with transfer to a licensed waste disposal facility. The following diagram outlines the mandatory workflow to ensure safety and compliance.

[Click to download full resolution via product page](#)**Figure 1.** Logical workflow for the safe disposal of 3,4-Dichlorobenzylamine.

Detailed Experimental Protocols

1. Personal Protective Equipment (PPE): Before handling **3,4-Dichlorobenzylamine**, it is mandatory to wear appropriate personal protective equipment. This includes, but is not limited to, a lab coat, nitrile gloves, and protective eyewear such as chemical safety goggles or a face shield.^[3] All handling of the product should occur in a well-ventilated area or within a closed system with appropriate exhaust ventilation.^[3]
2. Waste Collection: All waste containing **3,4-Dichlorobenzylamine** must be collected in a suitable, closed container clearly labeled as hazardous waste.^{[3][4]} The container should be made of a material compatible with the chemical. It is crucial to keep the waste container closed except when adding more waste.^[4]
3. Segregation of Waste: **3,4-Dichlorobenzylamine** is incompatible with strong oxidizing agents and strong acids.^[3] Therefore, it is imperative to store its waste separately from these substances to prevent hazardous reactions.^[4]
4. Disposal of Empty Containers: Thoroughly empty the original container of all contents. The first rinse of the empty container must be collected and disposed of as hazardous waste.^[4] For containers that held highly toxic chemicals (LD50 < 50mg/kg), the first three rinses must be collected as hazardous waste.^[4] After thorough rinsing and air-drying, the container can be disposed of according to institutional guidelines.
5. Storage of Hazardous Waste: Store the sealed and labeled hazardous waste container in a designated, cool, dry, and well-ventilated area away from incompatible materials.^[3] The storage area should be secure and accessible only to authorized personnel.
6. Final Disposal: The final and only acceptable method for the disposal of **3,4-Dichlorobenzylamine** is through an approved waste disposal plant. Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal by a licensed hazardous waste management company. Under no circumstances should **3,4-Dichlorobenzylamine** be disposed of down the drain or in regular trash.^{[4][5]}

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **3,4-Dichlorobenzylamine**, thereby protecting themselves, their colleagues, and the environment.

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